Understanding the stereochemistry of (S,R,S)-AHPC for VHL binding

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Compound of Interest

Compound Name:	*(S,R,S)-AHPC-3-methylbutanyl acetate-methanesulfonothioate-Me-C10-NH2 TFA*
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An In-depth Technical Guide to the Stereochemistry of (S,R,S)-AHPC for High-Affinity VHL Binding

Authored by a Senior Application Scientist

Abstract

The recruitment of the von Hippel-Lindau (VHL) E3 ubiquitin ligase is a cornerstone of modern targeted protein degradation (TPD) strategies, particularly in the design of Proteolysis Targeting Chimeras (PROTACs). The efficacy of these heterobifunctional molecules is critically dependent on high-affinity, specific binding to VHL. The (S,R,S)-α-hydroxy-γ-prolyl-β-cyclohexylalanine (AHPC) scaffold has emerged as a privileged ligand for this purpose, exhibiting potent and selective VHL engagement. This technical guide provides an in-depth analysis of the precise stereochemical requirements of the (S,R,S)-AHPC ligand for VHL binding. We will dissect the individual contribution of each of the three chiral centers, elucidate the key molecular interactions within the VHL binding pocket, and provide detailed, field-proven experimental protocols for characterizing this critical interaction. This document is intended for

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researchers, chemists, and drug development professionals seeking a comprehensive understanding of the structural basis for VHL recruitment in TPD.

The VHL E3 Ligase: A Central Player in Targeted Protein Degradation

The Ubiquitin-Proteasome System (UPS) is the primary cellular pathway for controlled degradation of intracellular proteins, maintaining protein homeostasis. This system employs a cascade of three enzymes—E1 (activating), E2 (conjugating), and E3 (ligating)—to tag substrate proteins with ubiquitin, marking them for destruction by the 26S proteasome.[1][2] The E3 ligases, numbering over 600 in humans, provide substrate specificity and are therefore key targets for therapeutic intervention.

The von Hippel-Lindau (VHL) protein is the substrate recognition component of the Cullin 2 RING-VHL E3 ligase (CRL2^VHL^) complex.[1] In its natural physiological role, VHL acts as a tumor suppressor by recognizing and binding to the alpha subunit of Hypoxia-Inducible Factor (HIF-1α) under normal oxygen (normoxic) conditions.[1][3] This recognition is triggered by a specific post-translational modification: the hydroxylation of proline residues (specifically Pro564) on HIF-1α by prolyl hydroxylase domain (PHD) enzymes.[4][5] Upon binding, VHL mediates the ubiquitination and subsequent degradation of HIF-1α, effectively turning off the hypoxic response.[6]

PROTAC technology hijacks this natural process. PROTACs are heterobifunctional molecules featuring a ligand for a target protein of interest (POI), a ligand for an E3 ligase, and a linker connecting them.[7][8] By recruiting VHL, PROTACs induce the formation of a ternary complex (POI-PROTAC-VHL), leading to the ubiquitination and degradation of the POI.[9] The success of this strategy hinges on the potency and specificity of the VHL ligand.

The (S,R,S)-AHPC Scaffold: Mimicking a Natural Interaction

The (S,R,S)-AHPC core is a highly optimized, peptidomimetic scaffold that serves as a potent VHL ligand.[7][10] It was designed to mimic the critical binding epitope of the hydroxylated HIF-1α peptide, thereby effectively hijacking the VHL E3 ligase complex for the degradation of a

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chosen target protein. The precise three-dimensional arrangement of its functional groups, dictated by its stereochemistry, is paramount for achieving high-affinity binding.

A Stereochemical Deep Dive: The Imperative of the (S,R,S) Configuration

The binding of AHPC to VHL is exquisitely stereoselective. Minor deviations from the (S,R,S) configuration result in a dramatic loss of binding affinity, underscoring the precise complementarity between the ligand and the VHL binding pocket. Other stereoisomers, such as (S,S,S)-AHPC, are often used as negative controls in experiments due to their negligible VHL binding.[11]

- The (4R)-Hydroxyproline Core: The central and most critical stereocenter is the R configuration at the 4-position of the proline ring. This specific arrangement forces the proline ring into a C4-exo pucker conformation.[12] This conformation is essential as it perfectly orients the 4-hydroxyl group to act as a key hydrogen bond donor. This hydroxyl group forms a network of crucial hydrogen bonds with the side chains of Ser111 and His115 within the VHL binding pocket, anchoring the ligand.[5][6] Altering this stereocenter to the (4S) configuration would place the hydroxyl group in an axial position, completely disrupting these vital interactions.

- The (2S)-Proline Amide Linkage: The S configuration at the 2-position of the proline ring ensures the correct spatial orientation of the carboxamide group. This orientation allows the amide N-H group to form a critical hydrogen bond with the backbone carbonyl of His110.[6] This interaction further stabilizes the ligand within the binding site.

- The (S)-Cyclohexylalanine Moiety: The N-terminal amino acid component also requires an S configuration. This stereochemistry positions the bulky tert-butyl group (in the case of the related VH032 ligand) or other hydrophobic moieties to fit snugly into a hydrophobic pocket defined by residues such as Tyr98, Trp117, and Phe91.[6][13]

The combination of these three specific stereocenters ensures that all key functional groups of the AHPC ligand are pre-organized for optimal interaction with their respective counterparts in the VHL binding pocket, minimizing the entropic penalty of binding and leading to high affinity.

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The VHL Binding Pocket: A Detailed Molecular Map

The (S,R,S)-AHPC ligand binds to a well-defined pocket within the β-domain of the VHL protein.[2][6] The interaction is stabilized by a combination of hydrogen bonds and hydrophobic contacts.

Interacting VHL Residue	Type of Interaction with (S,R,S)-AHPC	Contribution to Binding
Tyr98	Hydrogen Bond	The phenolic hydroxyl group of Tyr98 accepts a hydrogen bond from the ligand's amide carbonyl.[6]
Ser111	Hydrogen Bond	The side chain hydroxyl group donates a hydrogen bond to the ligand's crucial 4-hydroxyl group.[6]
His115	Hydrogen Bond	The side chain imidazole ring donates a hydrogen bond to the ligand's 4-hydroxyl group.[6]
His110 (Backbone)	Hydrogen Bond	The backbone carbonyl oxygen accepts a hydrogen bond from the ligand's proline amide N-H.[6]
Trp117, Tyr98, Phe91	Hydrophobic Interactions	Form a hydrophobic pocket that accommodates the N-terminal hydrophobic group of the AHPC ligand.[6][13]
Arg107	Hydrogen Bond	The side chain can form a hydrogen bond with the oxazole ring present in some AHPC derivatives.[13]

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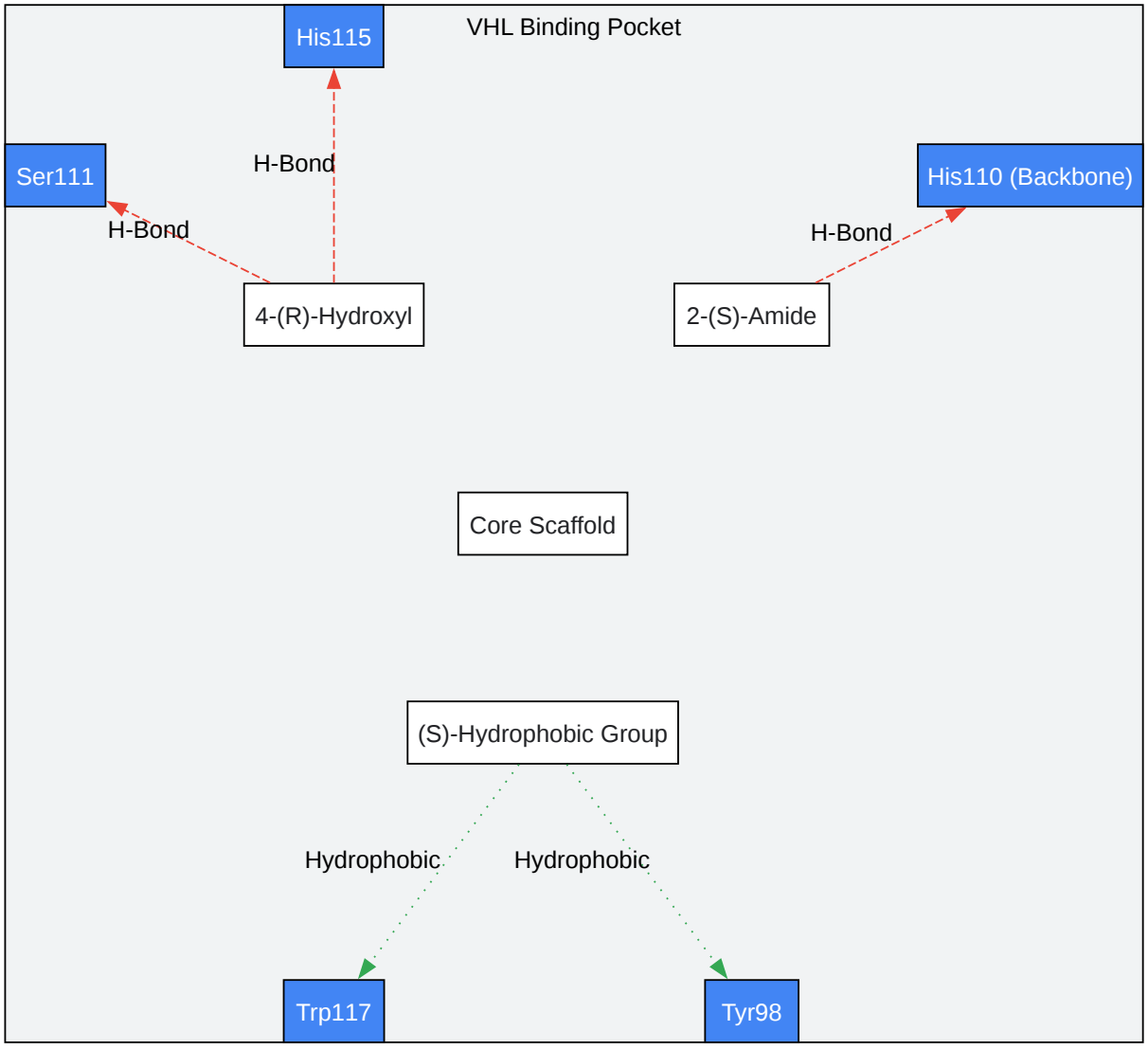
Visualization of Key VHL-(S,R,S)-AHPC Interactions



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Caption: Key interactions between (S,R,S)-AHPC and the VHL pocket.

Experimental Protocols for Characterizing VHL-Ligand Binding

Validating the stereospecific and high-affinity binding of AHPC-based ligands is a critical step in PROTAC development. The following are standard, robust protocols for quantitative characterization.

Protocol 1: Isothermal Titration Calorimetry (ITC)

ITC provides a complete thermodynamic profile of the binding interaction in a single, label-free experiment by directly measuring the heat released or absorbed during binding.[14][15]

Objective: To determine the binding affinity (K_d), stoichiometry (n), enthalpy (ΔH), and entropy (ΔS) of the (S,R,S)-AHPC interaction with the VHL-ElonginB-ElonginC (VBC) complex.

Methodology:

- Reagent Preparation:
  - Express and purify the human VBC protein complex to >95% purity.
  - Prepare a stock solution of (S,R,S)-AHPC and a negative control (e.g., (S,S,S)-AHPC) in a compatible buffer (e.g., PBS with 5% DMSO).
  - Dialyze the VBC protein extensively against the same buffer to ensure buffer matching.
  - Degas all solutions immediately prior to use.
- ITC Experiment Setup:
  - Load the sample cell with the VBC protein complex at a concentration of 10-20 µM.
  - Load the injection syringe with the (S,R,S)-AHPC ligand at a concentration 10-15 times that of the protein (e.g., 150-250 µM).
  - Set the experiment temperature to 25°C.

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- Titration:
  - Perform an initial injection of 0.4 µL, followed by 19-25 subsequent injections of 2 µL each, with a spacing of 150 seconds between injections to allow for re-equilibration.
- Data Analysis:
  - Integrate the raw heat-rate data to obtain the heat change per injection (µcal/sec).
  - Plot the heat change against the molar ratio of ligand to protein.
  - Fit the resulting binding isotherm to a one-site binding model to extract the K~~d~~, n, and ΔH values. The Gibbs free energy (ΔG) and entropy (ΔS) can be calculated from these values.
- Control Experiment: Repeat the entire protocol using the (S,S,S)-AHPC stereoisomer. A significantly weaker or non-existent binding isotherm is expected, confirming the stereospecificity of the interaction.

Protocol 2: Fluorescence Polarization (FP) Competitive Binding Assay

FP is a high-throughput method used to determine the binding affinity (IC~~ngcontent-ng-c1205671314="" class="ng-star-inserted">50~~) of a test compound by measuring its ability to displace a fluorescently labeled tracer ligand from VBC.

Objective: To determine the IC~~50~~ value of (S,R,S)-AHPC against the VBC complex.

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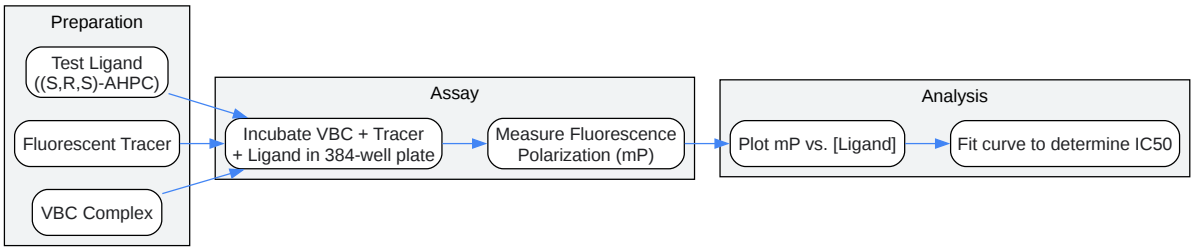

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Caption: Workflow for a Fluorescence Polarization competitive binding assay.

Methodology:

- Reagent Preparation:
  - Prepare purified VBC complex.
  - Synthesize or procure a fluorescently labeled VHL tracer (e.g., a known VHL ligand conjugated to a fluorophore like FAM).
  - Prepare a serial dilution of the test compound, (S,R,S)-AHPC, in assay buffer (e.g., PBS, 0.01% Tween-20, 1 mM DTT).
- Assay Execution:
  - In a low-volume 384-well plate, add the VBC complex and the fluorescent tracer at fixed concentrations (optimized to give a stable, high polarization signal).
  - Add the serially diluted (S,R,S)-AHPC or control compound to the wells. Include "no inhibitor" (high polarization) and "no protein" (low polarization) controls.
  - Incubate the plate at room temperature for 60-90 minutes to reach equilibrium.

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- Measurement & Data Analysis:
  - Measure the fluorescence polarization (in millipolarization units, mP) using a suitable plate reader.
  - Plot the mP values against the logarithm of the test ligand concentration.
  - Fit the resulting sigmoidal dose-response curve using a four-parameter logistic model to determine the IC~~50~~ value, which is the concentration of the ligand required to displace 50% of the tracer.

Conclusion and Future Directions

The high-affinity and specific binding of the (S,R,S)-AHPC scaffold to the von Hippel-Lindau E3 ligase is a masterclass in molecular recognition, driven by precise stereochemical and conformational complementarity. A thorough understanding of the distinct roles of the (S)-amino acid, (4R)-hydroxyproline, and (2S)-proline stereocenters is not merely academic; it is a fundamental prerequisite for the rational design of effective and selective PROTAC degraders. The experimental protocols outlined herein—ITC for thermodynamic depth and FP for high-throughput screening—provide a robust framework for validating these interactions. As the field of targeted protein degradation continues to evolve, the principles learned from the VHL-(S,R,S)-AHPC interaction will continue to inform the design of next-generation ligands for VHL and other E3 ligases, paving the way for novel therapeutics.

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